

An In-depth Technical Guide to **tert-Butyl (4-bromopyridin-2-yl)carbamate**

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Compound of Interest

Compound Name: *tert-Butyl (4-bromopyridin-2-yl)carbamate*

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This technical guide provides comprehensive information on the chemical properties, synthesis, and experimental protocols related to **tert-Butyl (4-bromopyridin-2-yl)carbamate**, a key intermediate in pharmaceutical research and development. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties and Identification

tert-Butyl (4-bromopyridin-2-yl)carbamate is a heterocyclic compound widely used as a building block in organic synthesis. Its Boc-protected amine group and bromo-substituted pyridine ring make it a versatile reagent for introducing a 2-amino-4-bromopyridine moiety in the synthesis of more complex molecules.

Below is a summary of its key quantitative data:

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O ₂	[1][2][3][4]
Molecular Weight	273.13 g/mol	[2][3][4]
Exact Mass	272.016022 u	[1]
CAS Number	207799-10-8	[1][2][5]
Appearance	White to light brown solid	[4]
Boiling Point	296.7 ± 25.0 °C (Predicted)	[4]
Density	1.453 ± 0.06 g/cm ³ (Predicted)	[4]
Storage Temperature	2-8°C, in a dark place under an inert atmosphere	[3][4]

Experimental Protocol: Synthesis

The following section details a general procedure for the synthesis of **tert-Butyl (4-bromopyridin-2-yl)carbamate** from 2-amino-4-bromopyridine and di-tert-butyl dicarbonate.[5]

2.1 Materials and Reagents

- 2-Amino-4-bromopyridine
- Di-tert-butyl dicarbonate (Boc₂O)
- Lithium bis(trimethylsilyl)amide (LiHMDS) (1 M solution in hexane)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate (EtOAc)
- Water (H₂O)
- Brine (saturated aqueous NaCl solution)

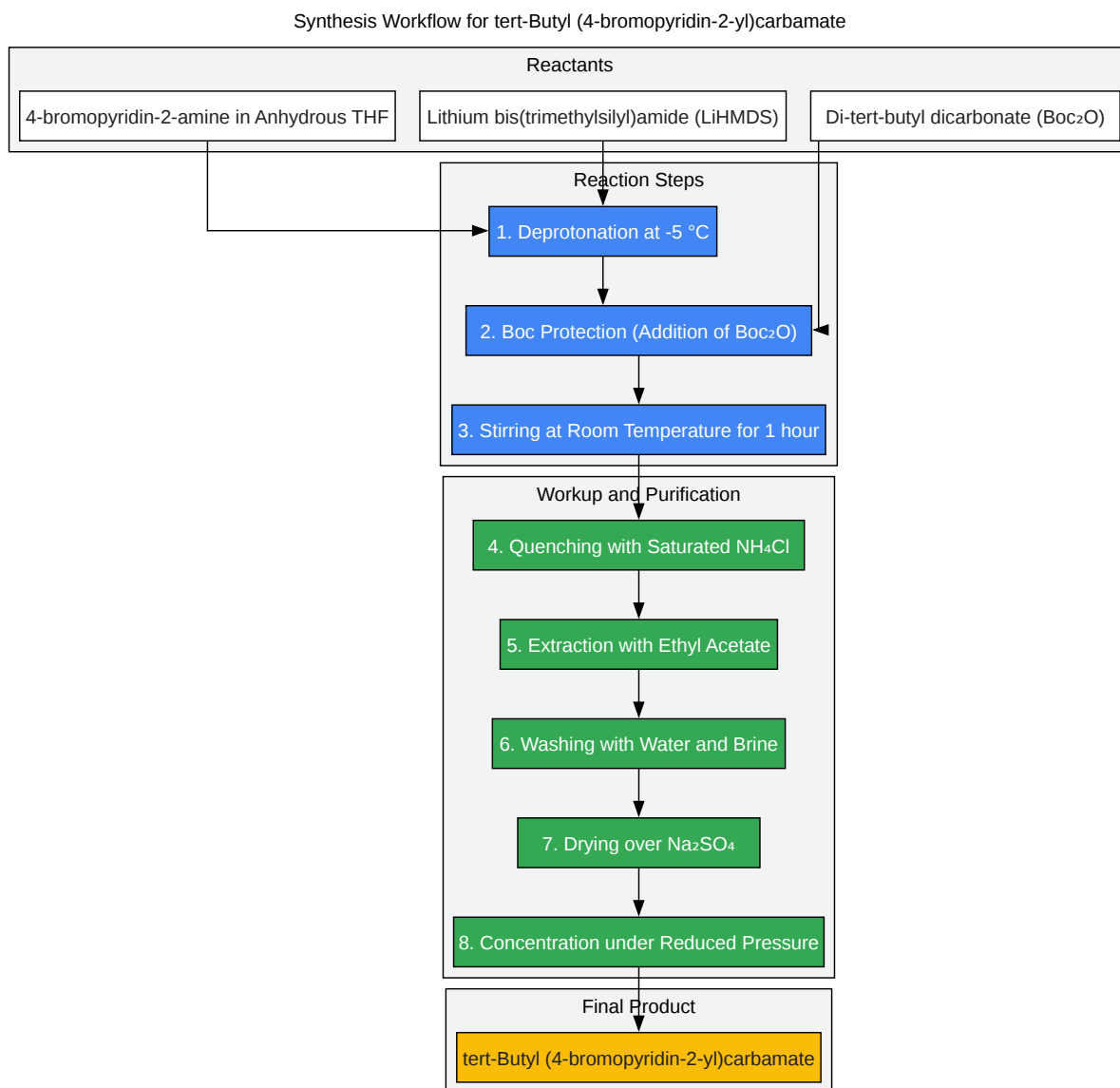
- Anhydrous sodium sulfate (Na_2SO_4)

2.2 Procedure

- **Reaction Setup:** A solution of 4-bromopyridin-2-amine (519 mg) is prepared in anhydrous THF (15 mL).[\[5\]](#)
- **Deprotonation:** The solution is cooled to $-5\text{ }^\circ\text{C}$, and a 1 M solution of lithium bis(trimethylsilyl)amide in hexane (6 mL) is slowly added. The reaction mixture is stirred at this temperature for 10 minutes.[\[5\]](#)
- **Boc Protection:** Di-tert-butyl dicarbonate (654 mg) is added to the reaction mixture. The mixture is then allowed to warm to room temperature and is stirred for 1 hour.[\[5\]](#)
- **Quenching:** The reaction is quenched by the addition of a saturated ammonium chloride solution (20 mL).[\[5\]](#)
- **Extraction:** The mixture is extracted with ethyl acetate.[\[5\]](#)
- **Washing:** The combined organic layers are washed sequentially with water and brine.[\[5\]](#)
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate and then concentrated under reduced pressure to remove the solvent.[\[5\]](#)
- **Product:** This procedure affords the target product, **tert-Butyl (4-bromopyridin-2-yl)carbamate**, in a 96% yield.[\[5\]](#)

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **tert-Butyl (4-bromopyridin-2-yl)carbamate**.



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A flowchart of the synthesis process.

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